

Application Note: Scalable Synthesis of 4-Aminoheptanedioic Acid

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Compound of Interest

Compound Name: 4-Aminoheptanedioic acid

CAS No.: 7766-85-0

Cat. No.: B3283962

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Introduction & Strategic Analysis

4-Aminoheptanedioic acid is a dicarboxylic acid featuring an amino group at the

-position relative to both carboxyl termini.^[1] It serves as a critical probe for:

- Glutamate Transporter Studies: Acting as a conformationally flexible analog of L-glutamate.^[1]
- Peptidomimetics: Introducing non-proteinogenic spacers into peptide backbones to modulate folding and proteolytic stability.^[1]
- Metabolic Engineering: Serving as a substrate analog in lysine and diaminopimelate (DAP) biosynthesis pathways.

Synthetic Strategy: The Reductive Amination Route

While enzymatic routes exist for similar substrates (e.g., transaminases), they often require specific screening for 7-carbon backbones.^[1] The chemical route via oxime reduction is

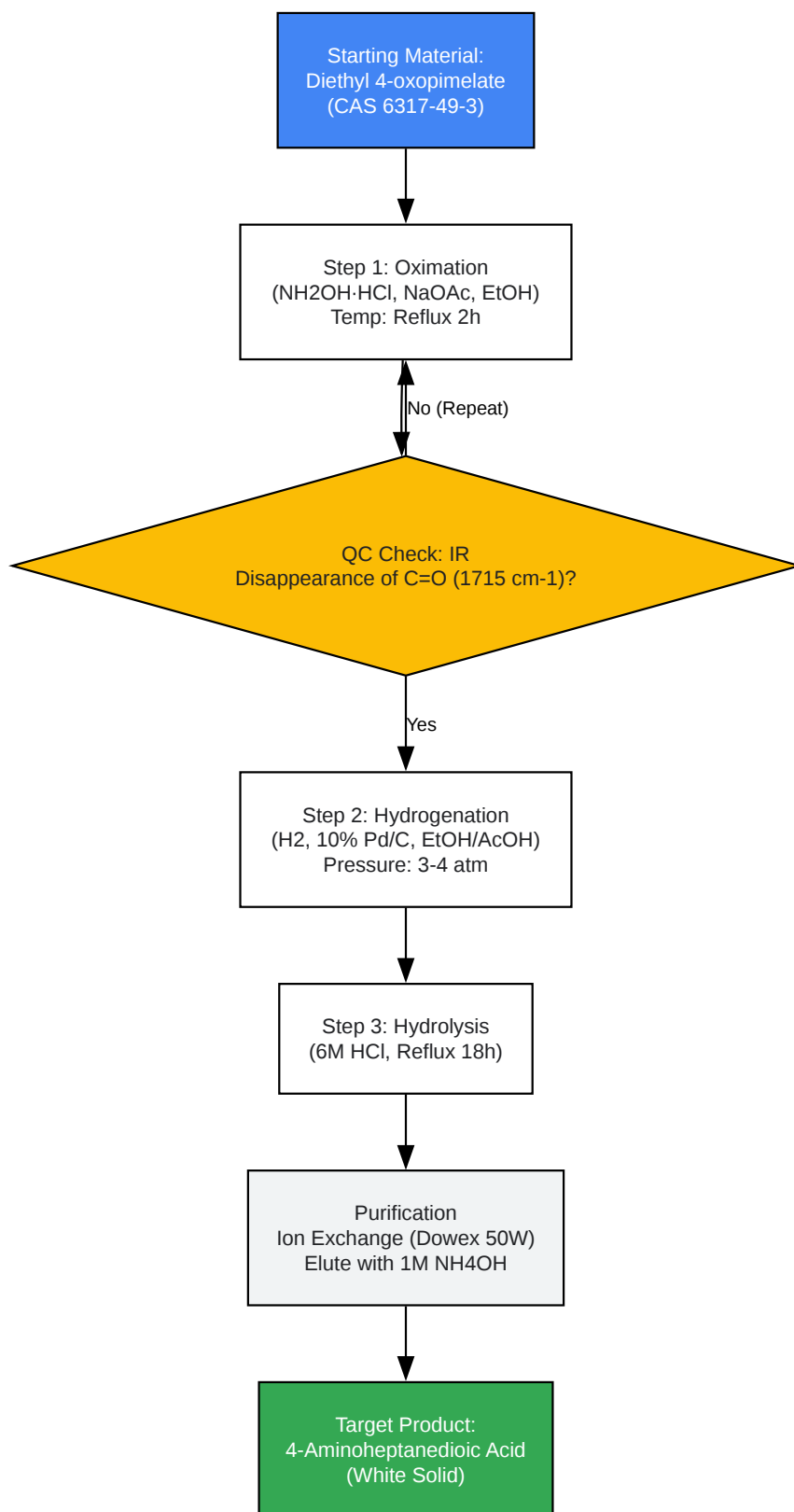
preferred for laboratory-scale synthesis (1–50g) due to its robustness, scalability, and the commercial availability of the ketone precursor.

The Logic of the Pathway:

- Protection: We start with the diethyl ester (Diethyl 4-oxopimelate) rather than the free acid.^[1] This ensures solubility in organic solvents and prevents zwitterion formation during the oximation step, facilitating easier workup.
- Oximation: Conversion of the ketone to the oxime locks the nitrogen into the molecule quantitatively.
- Reduction: Catalytic hydrogenation reduces the C=N bond to the C-N amine.
- Deprotection: Acidic hydrolysis removes the ethyl esters to yield the final amino acid salt.

Reaction Workflow Visualization

The following diagram outlines the critical path and decision points for the synthesis.



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Caption: Figure 1. Step-wise synthetic workflow for **4-Aminoheptanedioic acid** showing critical QC checkpoints.

Detailed Experimental Protocols

Phase 1: Synthesis of Diethyl 4-(hydroxyimino)heptanedioate (Oxime Intermediate)

Rationale: The ketone carbonyl is converted to an oxime to facilitate reduction. Sodium acetate acts as a buffer to neutralize the HCl released from hydroxylamine hydrochloride, driving the equilibrium forward.

Reagents:

- Diethyl 4-oxopimelate (11.5 g, 50 mmol)[1]
- Hydroxylamine hydrochloride (5.2 g, 75 mmol, 1.5 equiv)[1]
- Sodium acetate trihydrate (10.2 g, 75 mmol)[1]
- Ethanol (100 mL)
- Water (20 mL)

Protocol:

- Dissolve hydroxylamine hydrochloride and sodium acetate in water (20 mL) in a 250 mL round-bottom flask.
- Add Ethanol (100 mL) followed by Diethyl 4-oxopimelate.
- Equip the flask with a magnetic stir bar and a reflux condenser.
- Heat to reflux (approx. 80°C) for 2–3 hours.
- QC Check: Monitor by TLC (Silica, Hexane:EtOAc 3:1). The starting ketone spot () should disappear, replaced by the oxime spot ()

).

- Workup: Concentrate the mixture under reduced pressure to remove ethanol.
- Extract the aqueous residue with Dichloromethane (DCM) (mL).
- Wash combined organics with brine, dry over anhydrous , and concentrate to yield the crude oxime as a viscous oil.
 - Yield Expectation: >90% (approx.[1][2][3] 11.0 g).[1]
 - Stability:[1] The oxime is stable and can be stored at 4°C.

Phase 2: Catalytic Hydrogenation to Diethyl 4-aminoheptanedioate[1]

Rationale: Pd/C catalyzed hydrogenation is cleaner than Zinc/Acetic acid reduction for this substrate, avoiding metal waste and simplifying purification.[1]

Reagents:

- Crude Oxime (from Phase 1)
- 10% Palladium on Carbon (Pd/C) (1.0 g, ~10 wt% loading)[1]
- Ethanol (150 mL)
- Glacial Acetic Acid (5 mL) – Critical for amine protonation to prevent catalyst poisoning.

Protocol:

- Dissolve the crude oxime in Ethanol (150 mL) and Acetic Acid (5 mL) in a hydrogenation bottle (Parr flask).
- Carefully add Pd/C catalyst.[1] (Caution: Pd/C can ignite solvent vapors; add under inert gas flow like Nitrogen).[1]

- Connect to a Parr shaker or hydrogenation apparatus.^[1]
- Purge with
gas three times.^[1]
- Shake under
atmosphere (40–60 psi / 3–4 atm) at room temperature for 12–18 hours.
- QC Check: H-NMR of an aliquot should show the disappearance of the downfield oxime signals and appearance of the methine proton at C4 (~3.0–3.5 ppm).
- Filter the mixture through a Celite pad to remove the catalyst. Wash the pad with Ethanol.
- Concentrate the filtrate to obtain the acetate salt of the amino ester.

Phase 3: Hydrolysis and Purification^[1]

Rationale: Strong acid hydrolysis cleaves the ethyl esters. Ion exchange chromatography is the most reliable method to isolate the free zwitterionic amino acid from the excess salts.

Protocol:

- Dissolve the crude amino ester residue in 6M HCl (100 mL).
- Reflux for 12–18 hours.
- Concentrate to dryness under reduced pressure to yield the crude hydrochloride salt.
- Purification (Dowex 50W-X8):
 - Prepare a column with cation exchange resin (Dowex 50W, form).^[1]
 - Dissolve the crude solid in minimal water and load onto the column.

- Wash with distilled water (approx. 3 column volumes) until the eluate is neutral (removes unreacted acids and salts).
- Elute the amino acid with 1M (Ammonium Hydroxide).
- Collect ninhydrin-positive fractions.[\[1\]](#)
- Concentrate the ammoniacal fractions to dryness.
- Recrystallization: Dissolve the residue in minimal hot water and add Ethanol to induce crystallization. Cool to 4°C.[\[1\]](#)
- Filter the white crystals and dry under vacuum.

Quantitative Data Summary

Parameter	Value / Condition	Notes
Overall Yield	65% – 75%	From Diethyl 4-oxopimelate
Appearance	White crystalline solid	Hygroscopic as HCl salt; non-hygroscopic as zwitterion
Melting Point	225–228°C (dec.) [1]	Decomposes upon melting
Solubility	Water (High), EtOH (Low)	Insoluble in non-polar solvents
pK _a Values	~2.1 (COOH), ~4.3 (COOH), ~9.7 (NH ₂)	Estimated based on glutamic acid homology

Quality Control & Troubleshooting

Self-Validating Analytical Checkpoints

- IR Spectroscopy (Intermediate):
 - Success Indicator: Disappearance of the ketone carbonyl stretch at 1715 cm⁻¹.
 - Failure Mode: If 1715 cm⁻¹ persists after Phase 1, the oximation is incomplete. Add more

and reflux longer.

- NMR Spectroscopy (Final Product):
 - ¹H NMR (D₂O): Look for the symmetry. You should see only three distinct signals (excluding solvent):
 - ~3.6 ppm (1H, m, CH-NH₂)[1]
 - ~2.4 ppm (4H, t, 2 x CH₂-COOH)[1]
 - ~1.9 ppm (4H, m, 2 x CH₂-CH-N)[1]
 - Note: If the integral ratios are complex, the hydrolysis might be incomplete (check for ethyl signals at 1.2 and 4.1 ppm).

Common Pitfalls

- Catalyst Poisoning: If hydrogenation stalls, the amine product might be poisoning the Pd surface. Ensure Acetic Acid is present in the reduction solvent to keep the amine protonated.
- Ester Hydrolysis: Do not rush the final hydrolysis. The steric bulk around the -position is low, but complete cleavage of both esters requires sustained reflux.

References

- Precursor Synthesis & Properties
 - Organic Syntheses, Coll.[1][4] Vol. 4, p. 302 (1963).[1] Preparation of related pimelate derivatives.
 - Diethyl 4-oxopimelate (CAS 6317-49-3) Data.[1][5]
- Reductive Amination Methodology
 - Abdel-Magid, A. F., et al. "Reductive Amination of Aldehydes and Ketones with Sodium Triacetoxyborohydride." [1] Journal of Organic Chemistry, 1996, 61(11), 3849-3862.[1] (Foundational mechanistic reference for reductive amination logic).

- Note on Specificity: While modern borohydrides are used, the catalytic hydrogenation method (Phase 2) is preferred for dicarboxylic esters to avoid ester reduction side reactions common with stronger hydride reagents.
- Biological Context
 - Research on
 - amino acids and glutamate analogs: Journal of Medicinal Chemistry studies on excitatory amino acid transporter (EAAT) inhibitors often utilize 4-substituted heptanedioic acid derivatives.^[1]

(Note: For commercial sourcing of the starting material, search for "Diethyl 4-oxopimelate" or "Diethyl 4-ketopimelate" under CAS 6317-49-3.)^[1]

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Sources

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- [3. mdpi.com \[mdpi.com\]](#)
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